An In-Depth Technical Guide to the Toxicological Profile of 5-Hydroxyomeprazole Sulphide

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Compound of Interest

Compound Name:	*5-Hydroxyomeprazole sulphide*
CAS No.:	*103876-99-9*
Cat. No.:	*B585644*

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Abstract

5-Hydroxyomeprazole sulphide is a minor human metabolite of the widely prescribed proton pump inhibitor, omeprazole. While the toxicological profiles of omeprazole and its major metabolites, 5-hydroxyomeprazole and omeprazole sulphone, have been investigated, specific data on the toxicological characteristics of **5-Hydroxyomeprazole sulphide** remain limited. This technical guide provides a comprehensive overview of the known metabolic pathways leading to the formation of **5-Hydroxyomeprazole sulphide**, and by extension, offers a scientifically grounded perspective on its potential toxicological profile. This document synthesizes available information on the chemistry and metabolism of omeprazole and its derivatives to infer potential areas of toxicological concern for **5-Hydroxyomeprazole sulphide**, highlighting the necessity for further empirical studies.

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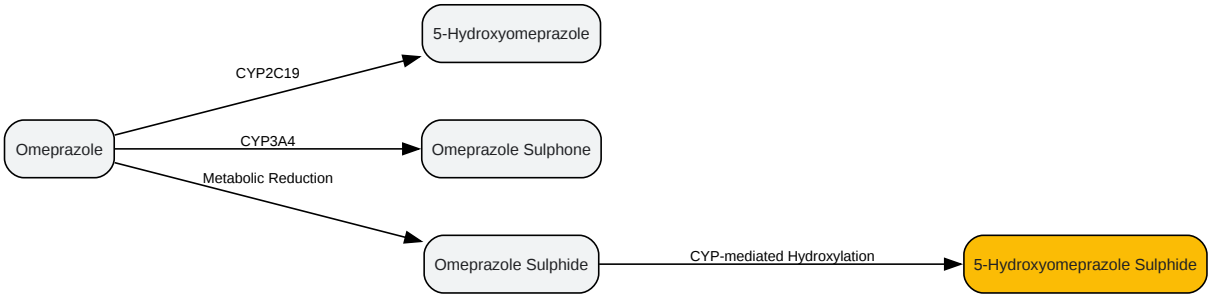
Introduction: The Metabolic Landscape of Omeprazole

Omeprazole is extensively metabolized in the liver, primarily by the cytochrome P450 (CYP) enzyme system, to several key derivatives.[1] The two principal metabolic pathways are:

- Hydroxylation: Primarily catalyzed by CYP2C19, leading to the formation of 5-hydroxyomeprazole. The activity of this polymorphic enzyme is a major determinant of inter-individual variability in omeprazole clearance.[1]
- Sulphoxidation: Mediated by CYP3A4, resulting in the production of omeprazole sulphone.[1] [2]

These primary metabolites can undergo further biotransformation. Notably, 5-hydroxyomeprazole can be sulfoxidized by CYP3A4, and omeprazole sulphone can be hydroxylated by CYP2C19, with both pathways converging to form 5-hydroxyomeprazole sulphone.[2] **5-Hydroxyomeprazole sulphide** is recognized as a minor human metabolite of omeprazole.[3]

The following diagram illustrates the metabolic cascade of omeprazole:



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Caption: Metabolic Pathway of Omeprazole to **5-Hydroxyomeprazole Sulphide**.

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Physicochemical Properties of Omeprazole Metabolites

A fundamental understanding of the physicochemical properties of omeprazole and its metabolites is crucial for predicting their absorption, distribution, metabolism, excretion, and potential toxicity (ADMET).

Compound	Molecular Formula	Molecular Weight (g/mol)
Omeprazole	$C_{17}H_{19}N_3O_3S$	345.4
5-Hydroxyomeprazole	$C_{17}H_{19}N_3O_4S$	361.4[4]
Omeprazole Sulphone	$C_{17}H_{19}N_3O_4S$	361.4
Omeprazole Sulphide	$C_{17}H_{19}N_3O_2S$	329.4[5]
5-Hydroxyomeprazole Sulphide	$C_{17}H_{19}N_3O_3S$	345.4

Toxicological Profile of Omeprazole and Major Metabolites: An Inferential Basis

Direct toxicological data for **5-Hydroxyomeprazole sulphide** is not extensively available in the public domain. Therefore, an inferential analysis based on the known toxicological profiles of the parent drug and its major metabolites is a necessary and scientifically valid starting point.

Genotoxicity of Omeprazole

The genotoxic potential of omeprazole has been a subject of investigation with some conflicting findings.

- An extensive review of a wide range of genotoxicity tests, including the Ames test, in vitro mammalian cell mutation and chromosome damage assays, and in vivo chromosome damage tests in mouse bone marrow, concluded that the results were uniformly negative.[6]
- However, another study suggested that omeprazole may act as a weak genotoxic agent in the rat liver.[7] This study observed DNA repair synthesis in primary rat hepatocytes and an

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increased frequency of micronucleated cells in the liver of partially hepatectomized rats treated with omeprazole.[7]

- Long-term use of omeprazole has been correlated with an increased risk of gastric cancer, which may be linked to genomic instability.[8]

Cytotoxicity

The cytotoxic effects of omeprazole and its metabolites are not well-documented in publicly available literature. However, the Safety Data Sheet (SDS) for 4-hydroxy Omeprazole sulfide, a structurally related compound, indicates that it may cause skin irritation, serious eye irritation, and respiratory irritation. This suggests that compounds with a similar benzimidazole sulphide core may possess irritant properties.

5-Hydroxyomeprazole Sulphide: A Focused Toxicological Assessment

Given the limited direct data, a focused assessment of **5-Hydroxyomeprazole sulphide**'s potential toxicology must be based on its chemical structure and metabolic relationship to omeprazole.

Inferred Genotoxic Potential

The core benzimidazole structure is present in both omeprazole and **5-Hydroxyomeprazole sulphide**. If the weak genotoxicity observed in some studies of omeprazole is attributable to this core structure or its metabolic activation, then it is plausible that **5-Hydroxyomeprazole sulphide** could share this potential. However, the addition of a hydroxyl group and the presence of a sulphide versus a sulphoxide moiety can significantly alter the molecule's reactivity and interaction with cellular macromolecules.

Potential for CYP Inhibition

Omeprazole is a known inhibitor of CYP2C19.[9] The sulphide metabolite, omeprazole sulphide, is also reported to be a direct-acting inhibitor of CYP2C19 in human liver microsomes.[9] This raises the possibility that **5-Hydroxyomeprazole sulphide** could also interact with and potentially inhibit CYP enzymes, which could have implications for drug-drug interactions.

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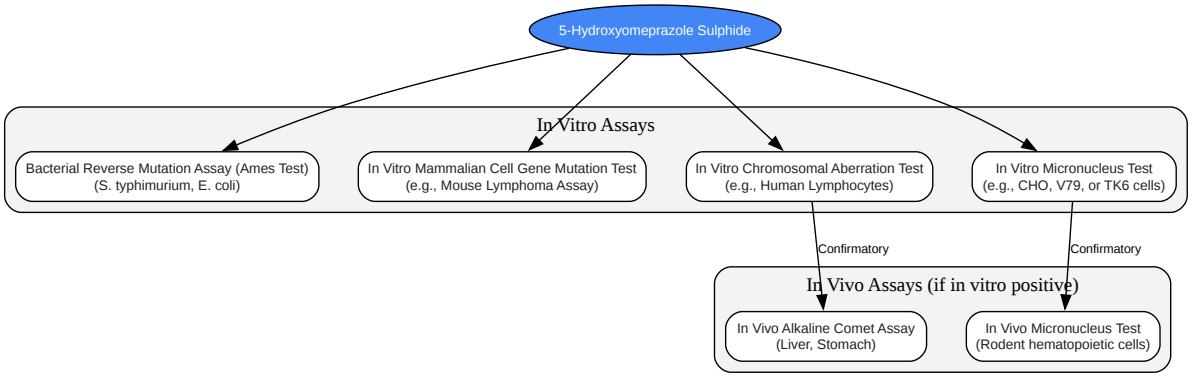
Proposed Experimental Workflows for Toxicological Evaluation

To address the current data gap, a systematic toxicological evaluation of **5-Hydroxyomeprazole sulphide** is warranted. The following experimental workflows are proposed:

Genotoxicity Assessment

A standard battery of in vitro and in vivo genotoxicity assays should be conducted in accordance with regulatory guidelines (e.g., ICH S2(R1)).



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Caption: Proposed Workflow for Genotoxicity Assessment.

Cytotoxicity Evaluation

A panel of cell-based assays should be employed to determine the cytotoxic potential of **5-Hydroxyomeprazole sulphide** across various cell types.

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Step-by-Step Protocol for In Vitro Cytotoxicity Testing:

- Cell Line Selection: Utilize a panel of relevant human cell lines, such as HepG2 (liver), Caco-2 (intestinal), and a gastric epithelial cell line.
- Compound Preparation: Prepare a stock solution of **5-Hydroxyomeprazole sulphide** in a suitable solvent (e.g., DMSO) and create a serial dilution series.
- Cell Seeding: Plate cells in 96-well microplates at a predetermined density and allow them to adhere overnight.
- Treatment: Expose the cells to varying concentrations of **5-Hydroxyomeprazole sulphide** for 24, 48, and 72 hours.
- Viability Assessment:
  - MTT Assay: To measure metabolic activity. Add MTT reagent, incubate, and then solubilize the formazan crystals. Measure absorbance at 570 nm.
  - LDH Assay: To measure membrane integrity. Collect the cell culture supernatant and measure the activity of lactate dehydrogenase released from damaged cells.
  - Apoptosis/Necrosis Staining: Use fluorescent dyes (e.g., Annexin V/Propidium Iodide) and flow cytometry or fluorescence microscopy to differentiate between apoptotic and necrotic cell death.
- Data Analysis: Calculate the IC_{50} (half-maximal inhibitory concentration) for each cell line and time point.

Conclusion and Future Directions

The toxicological profile of **5-Hydroxyomeprazole sulphide** is largely uncharacterized. Based on its structural similarity to omeprazole and its sulphide metabolite, there is a theoretical basis to investigate its potential for weak genotoxicity and CYP enzyme inhibition. The irritant properties of a related compound also suggest that cytotoxicity and local tolerance should be evaluated.

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The in-depth technical guide presented here serves as a foundational document for researchers and drug development professionals. It is imperative that the proposed experimental workflows are conducted to generate empirical data and definitively characterize the toxicological profile of **5-Hydroxyomeprazole sulphide**. Such studies are crucial for a comprehensive understanding of the safety profile of omeprazole and for the development of future drugs within the same therapeutic class.

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